

T-448: Application in Immuno-Oncology, Not Learning and Memory Research

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Compound of Interest

Compound Name: T-448

Cat. No.: B3028095

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Extensive investigation into the scientific literature reveals that the compound **T-448**, also known as EOS-448 or GSK4428859A, is an antagonistic anti-TIGIT human immunoglobulin G1 (hIgG1) antibody. Its primary application is in the field of immuno-oncology, where it is being studied for its potential to enhance the anti-tumor immune response. There is currently no scientific evidence to support the use of **T-448** for studying learning and memory in mice.

T-448 functions as an immune checkpoint inhibitor.^{[1][2]} TIGIT (T cell immunoglobulin and ITIM domain) is a receptor expressed on various immune cells, including T cells and Natural Killer (NK) cells.^{[1][2][3]} By binding to TIGIT, **T-448** blocks its interaction with its ligands, which in turn helps to restore and enhance the activity of T cells against cancer cells.^{[1][2]}

The mechanism of action of **T-448** is multifaceted, involving:

- Activation of effector T cells: By blocking the inhibitory TIGIT pathway, **T-448** promotes the activation and function of T cells that can directly attack tumor cells.^{[4][5]}
- Depletion of regulatory T cells (Tregs): **T-448** has been shown to preferentially deplete Tregs, which are immunosuppressive cells that can hinder the anti-tumor immune response.^{[1][3][4][5]}
- Modulation of antigen-presenting cells (APCs): The Fc domain of the **T-448** antibody can engage with Fc gamma receptors (FcγR) on APCs, leading to their activation.^{[1][4]}

Preclinical studies in murine models have demonstrated the potent anti-tumor activity of **T-448**, particularly when used in combination with other checkpoint inhibitors like anti-PD-1 antibodies. [1][4] These studies have focused on its effects on tumor growth, immune cell infiltration into the tumor microenvironment, and overall survival.

Given that the established role of **T-448** is in cancer immunotherapy, it is not a suitable tool for investigating learning and memory. Therefore, detailed application notes and protocols for its use in neuroscience research cannot be provided. Researchers, scientists, and drug development professionals interested in studying learning and memory in mice should consider compounds and methodologies that have been validated for this purpose in the scientific literature.

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